

Trichloro(4-phenylbutyl)silane CAS number 17886-88-3 properties.

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Compound of Interest

Compound Name: Trichloro(4-phenylbutyl)silane

Cat. No.: B093834

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An In-depth Technical Guide to **Trichloro(4-phenylbutyl)silane** (CAS 17886-88-3)

This technical guide provides a comprehensive overview of **Trichloro(4-phenylbutyl)silane**, a versatile organosilicon compound. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the properties, synthesis, and applications of this chemical.

Physicochemical Properties

Trichloro(4-phenylbutyl)silane is a reactive organosilane that serves as a valuable building block in various chemical processes. Its key physical and chemical properties are summarized below.

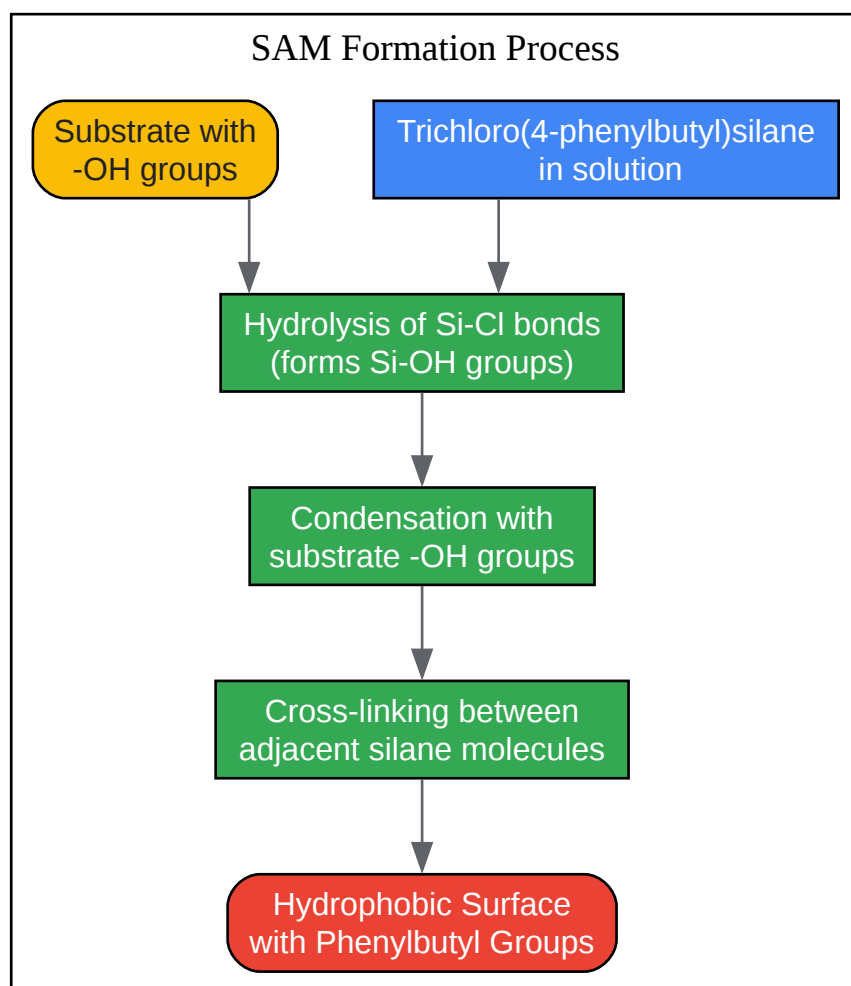
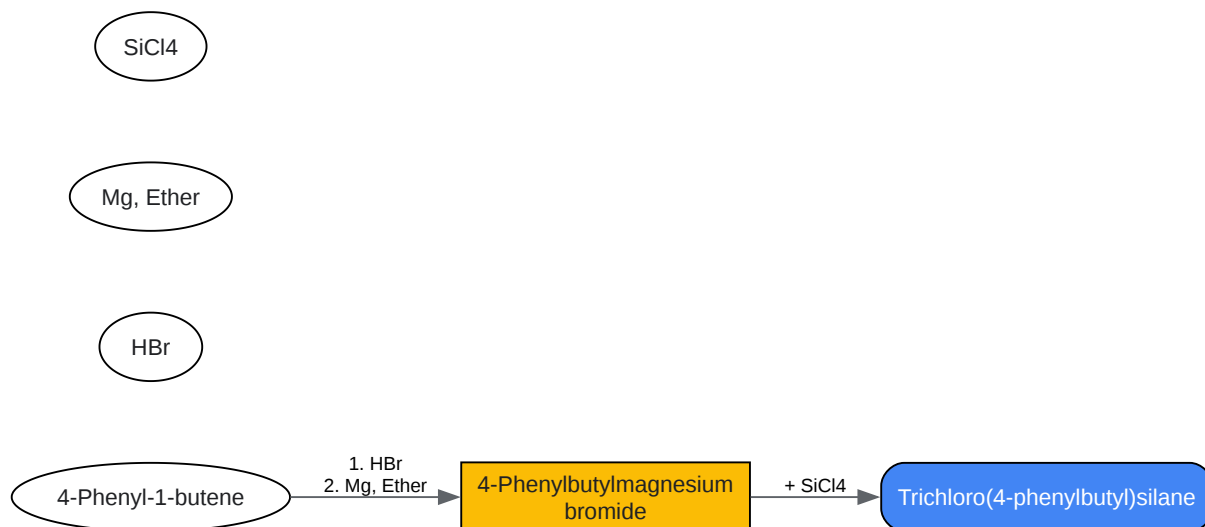
Property	Value
CAS Number	17886-88-3[1][2][3]
Molecular Formula	C10H13Cl3Si[1][2]
Molecular Weight	267.65 g/mol [1][2]
Density	1.2 ± 0.1 g/cm ³ [1] or 1.192 g/cm ³ [3]
Boiling Point	292.5 ± 19.0 °C at 760 mmHg[1], 82°C at 0.4 mmHg[2][3]
Flash Point	143.1 ± 16.2 °C[1] or >110°C (>230°F)[3]
Refractive Index	1.519[1] or 1.5121[3]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C[1]
LogP	7.27[1]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents[3]

Synthesis and Reactivity

The primary synthetic route to **Trichloro(4-phenylbutyl)silane** involves the Grignard reaction. [4] This well-established method in organosilicon chemistry is crucial for forming the silicon-carbon bond.[4] The reactivity of this compound is dominated by the three chlorine atoms attached to the silicon, making the Si-Cl bonds highly susceptible to nucleophilic attack, particularly by water.

Synthesis via Grignard Reaction

A common method for synthesizing **Trichloro(4-phenylbutyl)silane** is through the reaction of a Grignard reagent, 4-phenylbutylmagnesium halide, with a silicon tetrachloride.



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References

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